

# A comparative study of the chemical resistance of various nylons.

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## Compound of Interest

Compound Name: Nylon 6/66

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## A Comparative Guide to the Chemical Resistance of Nylons

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the chemical resistance of four common types of nylons: Nylon 6, Nylon 6/6, Nylon 11, and Nylon 12. The information presented herein is intended to assist in material selection for applications where chemical exposure is a critical factor. The data is compiled from various industry sources and is supported by standardized experimental protocols.

## Data Presentation: Chemical Resistance of Nylons

The chemical resistance of nylons is influenced by several factors, including the specific type of nylon, the chemical's concentration, temperature, and the duration of exposure. Generally, nylons exhibit excellent resistance to hydrocarbons, oils, and greases. However, they are susceptible to degradation by strong acids and bases. The following table summarizes the chemical resistance of Nylon 6, Nylon 6/6, Nylon 11, and Nylon 12 to a range of common chemicals. The ratings are based on a combination of qualitative industry data and, where available, quantitative experimental results.

Table 1: Comparative Chemical Resistance of Various Nylons

| Chemical Reagent           | Nylon 6          | Nylon 6/6        | Nylon 11         | Nylon 12         |
|----------------------------|------------------|------------------|------------------|------------------|
| Acids (Dilute)             | Fair to Good     | Fair to Good     | Good             | Good             |
| Acids (Concentrated)       | Poor             | Poor             | Poor             | Poor             |
| Bases (Dilute)             | Good             | Good             | Excellent        | Excellent        |
| Bases (Concentrated)       | Fair             | Fair             | Good             | Good             |
| Alcohols (e.g., Ethanol)   | Excellent        | Excellent        | Excellent        | Excellent        |
| Aldehydes                  | Good             | Good             | Good             | Good             |
| Aliphatic Hydrocarbons     | Excellent        | Excellent        | Excellent        | Excellent        |
| Aromatic Hydrocarbons      | Excellent        | Excellent        | Excellent        | Excellent        |
| Esters                     | Excellent        | Excellent        | Excellent        | Excellent        |
| Ethers                     | Excellent        | Excellent        | Excellent        | Excellent        |
| Gasoline                   | Excellent        | Excellent        | Excellent        | Excellent        |
| Glycols                    | Excellent        | Excellent        | Excellent        | Excellent        |
| Halogenated Hydrocarbons   | Good             | Good             | Good             | Good             |
| Ketones                    | Excellent        | Excellent        | Excellent        | Excellent        |
| Mineral Oils               | Excellent        | Excellent        | Excellent        | Excellent        |
| Oxidizing Agents           | Poor             | Poor             | Poor             | Poor             |
| Phenols                    | Poor (dissolves) | Poor (dissolves) | Poor (dissolves) | Poor (dissolves) |
| Salt Solutions (Inorganic) | Good             | Good             | Excellent        | Excellent        |

|                   |                |                |                            |                            |
|-------------------|----------------|----------------|----------------------------|----------------------------|
| Water (Room Temp) | Good (absorbs) | Good (absorbs) | Excellent (low absorption) | Excellent (low absorption) |
|-------------------|----------------|----------------|----------------------------|----------------------------|

Note: These are general guidelines. It is crucial to conduct specific testing for your application, as performance can vary based on exact conditions and material grade.

## Experimental Protocols

The evaluation of chemical resistance of nylons is primarily conducted following standardized methods, with ASTM D543 being the most widely recognized.<sup>[1][2]</sup> This standard provides a framework for assessing the effect of chemical reagents on the properties of plastics.

Objective: To determine the resistance of different nylon types to various chemical agents by measuring changes in physical and mechanical properties after exposure.

Materials and Equipment:

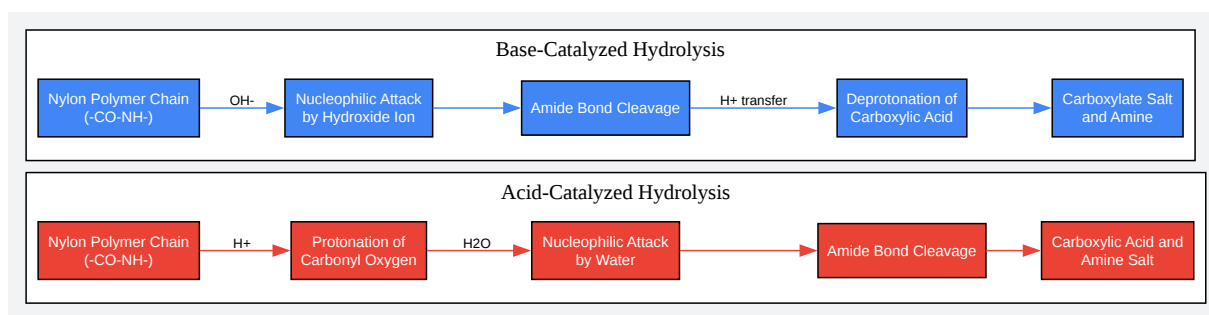
- Test specimens of Nylon 6, Nylon 6/6, Nylon 11, and Nylon 12 with standardized dimensions (e.g., tensile bars).
- A selection of chemical reagents (acids, bases, solvents, etc.).
- Immersion tanks or containers with sealed lids.
- Analytical balance for weight measurements.
- Calipers or micrometer for dimensional measurements.
- Tensile testing machine.
- Controlled temperature environment (oven or water bath).
- Personal Protective Equipment (PPE).

Procedure (Based on ASTM D543, Practice A - Immersion Test):

- **Initial Measurements:** Prior to immersion, each test specimen is weighed and its dimensions are precisely measured.[3] At least five specimens are typically used for each nylon type and chemical combination.[3]
- **Immersion:** The specimens are fully immersed in the chemical reagent in a sealed container. [2] The immersion is carried out for a specified duration and at a controlled temperature. Common test durations are 24 hours, 7 days, or longer, and temperatures may be ambient or elevated to simulate service conditions.[4]
- **Post-Immersion Analysis:** After the specified immersion period, the specimens are removed from the reagent, gently wiped dry, and immediately re-weighed and re-measured to determine any changes in mass and dimensions (swelling or shrinkage).[3]
- **Visual Inspection:** The specimens are visually inspected for any signs of degradation, such as discoloration, cracking, crazing, or dissolution.[3]
- **Mechanical Property Testing:** The tensile strength and elongation at break of the exposed specimens are measured using a tensile testing machine.[3] These results are then compared to the properties of unexposed control specimens to quantify the effect of the chemical agent on the mechanical integrity of the nylon.[3]
- **Data Reporting:** The results are reported as the percentage change in weight, dimensions, tensile strength, and elongation. Visual observations are also documented.[3]

## Visualization of Nylon Degradation Pathway

The primary mechanism of chemical attack on nylons by strong acids and bases is the hydrolysis of the amide linkages in the polymer chain.[5] This process leads to a reduction in molecular weight and a corresponding loss of mechanical properties. The following diagram illustrates this degradation pathway.



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Caption: Acid and base-catalyzed hydrolysis of the amide bond in nylon.

Disclaimer: The information provided in this guide is for general informational purposes only. It is essential to conduct thorough testing under your specific application conditions to ensure material compatibility and performance.

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- To cite this document: BenchChem. [A comparative study of the chemical resistance of various nylons.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584677#a-comparative-study-of-the-chemical-resistance-of-various-nylons]

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